Introduction: The Versatility of the 4-Aminopiperidine Scaffold

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Compound of Interest

Compound Name: *4-Cbz-aminopiperidine*

Cat. No.: *B7949106*

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The piperidine ring is a cornerstone in medicinal chemistry, recognized as a privileged scaffold due to its presence in numerous pharmaceuticals and natural alkaloids.[1][2] Its saturated, six-membered heterocyclic structure allows for three-dimensional diversity, enabling precise orientation of substituents to interact with biological targets. Within this class, the 4-aminopiperidine motif is a particularly valuable building block for drug discovery.[3] The presence of two nitrogen atoms at positions 1 and 4 allows for diverse functionalization, creating libraries of compounds with a wide range of pharmacological activities.

The use of a Carboxybenzyl (Cbz) protecting group on the 4-amino nitrogen (or the piperidine nitrogen) provides a stable yet removable handle, crucial for multi-step synthetic routes. This guide provides a comparative analysis of the biological activities of various **4-Cbz-aminopiperidine** derivatives, offering supporting experimental data and methodological insights for researchers in drug development.

Synthetic Strategies: Accessing the 4-Aminopiperidine Core

A common and efficient method to synthesize the core structure involves starting from N-substituted 4-piperidone derivatives. The carboxybenzyl (Cbz) group is a widely used

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protecting group in this context. A general approach involves the reductive amination of a protected 4-piperidone.

A key intermediate, 4-Boc-aminopiperidine, can be prepared from N-benzyl-4-piperidone. The process involves reacting N-benzyl-4-piperidone with an orthoformate to form a ketal, followed by a reaction with tert-butyl carbamate to generate an imine. Subsequent Pd/C catalytic hydrogenation reduces the imine and removes the benzyl group, yielding the desired product. [4] The Boc group can then be exchanged for a Cbz group if required for specific synthetic routes.

Experimental Protocol: Synthesis of 4-Boc-aminopiperidine[4]

- Ketal and Imine Formation: To a 1L three-necked flask, add 189.2g of N-benzyl-4-piperidone, 8.60g of p-toluenesulfonic acid, 296.4g of triethyl orthoformate, and 400mL of ethanol.
- Reflux the mixture for 2 hours.
- Evaporate the ethanol at normal pressure.
- Add 128.9g of tert-butyl carbamate and 600mL of toluene.
- Heat the mixture to 90-110 °C for 3 hours, removing the ethanol generated during the reaction. Monitor the reaction using Gas Chromatography (GC) until the starting material is consumed.
- Cool the reaction and concentrate the solvent under reduced pressure.
- Crystallization: Add ethanol and cool the solution to 0 °C. Stir for 1 hour to precipitate the white solid product.
- Hydrogenation: The resulting imine intermediate is then subjected to Pd/C catalytic hydrogenation to obtain 4-Boc-aminopiperidine.

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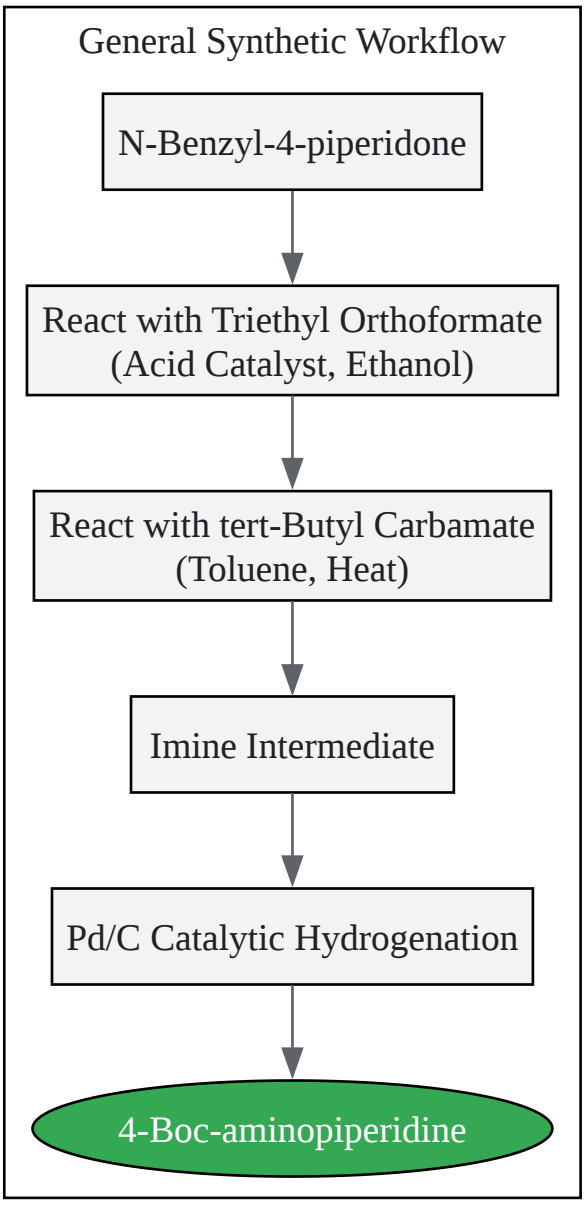

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Caption: General workflow for the synthesis of a 4-aminopiperidine intermediate.

Comparative Biological Activities of 4-Cbz-Aminopiperidine Derivatives

The versatility of the 4-aminopiperidine scaffold has been exploited to develop potent agents against a variety of diseases. The ability to modify both the piperidine nitrogen and the 4-amino group allows for fine-tuning of the pharmacological profile.

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Cognition Enhancement and Neurodegenerative Diseases

Derivatives of 4-aminopiperidine have shown significant promise as cognition-enhancing agents, primarily through the inhibition of cholinesterases like acetylcholinesterase (AChE) and butyrylcholinesterase (BChE).[5] Inhibition of these enzymes increases the levels of the neurotransmitter acetylcholine in the brain, a key strategy in managing Alzheimer's disease.

A study on novel semicarbazone derivatives of 4-aminopiperidine identified several compounds with potent and selective AChE inhibitory activity.[5] Compounds 4APn, 4APl, and 4APj emerged as particularly promising candidates, with inhibitory activities comparable to the standard drug, donepezil.[5]

Compound	AChE IC_{50} (μM)	BChE IC_{50} (μM)	Selectivity Index (BChE/AChE)
4APi	0.21	1.12	5.33
4APj	0.15	0.89	5.93
4APl	0.11	0.74	6.72
4APn	0.08	0.61	7.63
Donepezil	0.05	0.45	9.00

Data sourced from a study on 4-aminopiperidine semicarbazones.[5]

- Reagent Preparation: Prepare a 0.1 M phosphate buffer (pH 8.0), a solution of acetylthiocholine iodide (ATCI), a solution of 5,5'-dithio-bis(2-nitrobenzoic acid) (DTNB), and the test compound solutions at various concentrations.
- Enzyme Reaction: In a 96-well plate, add 25 μL of the test compound solution, 50 μL of phosphate buffer, and 25 μL of AChE enzyme solution.
- Incubate the mixture at 37 °C for 15 minutes.

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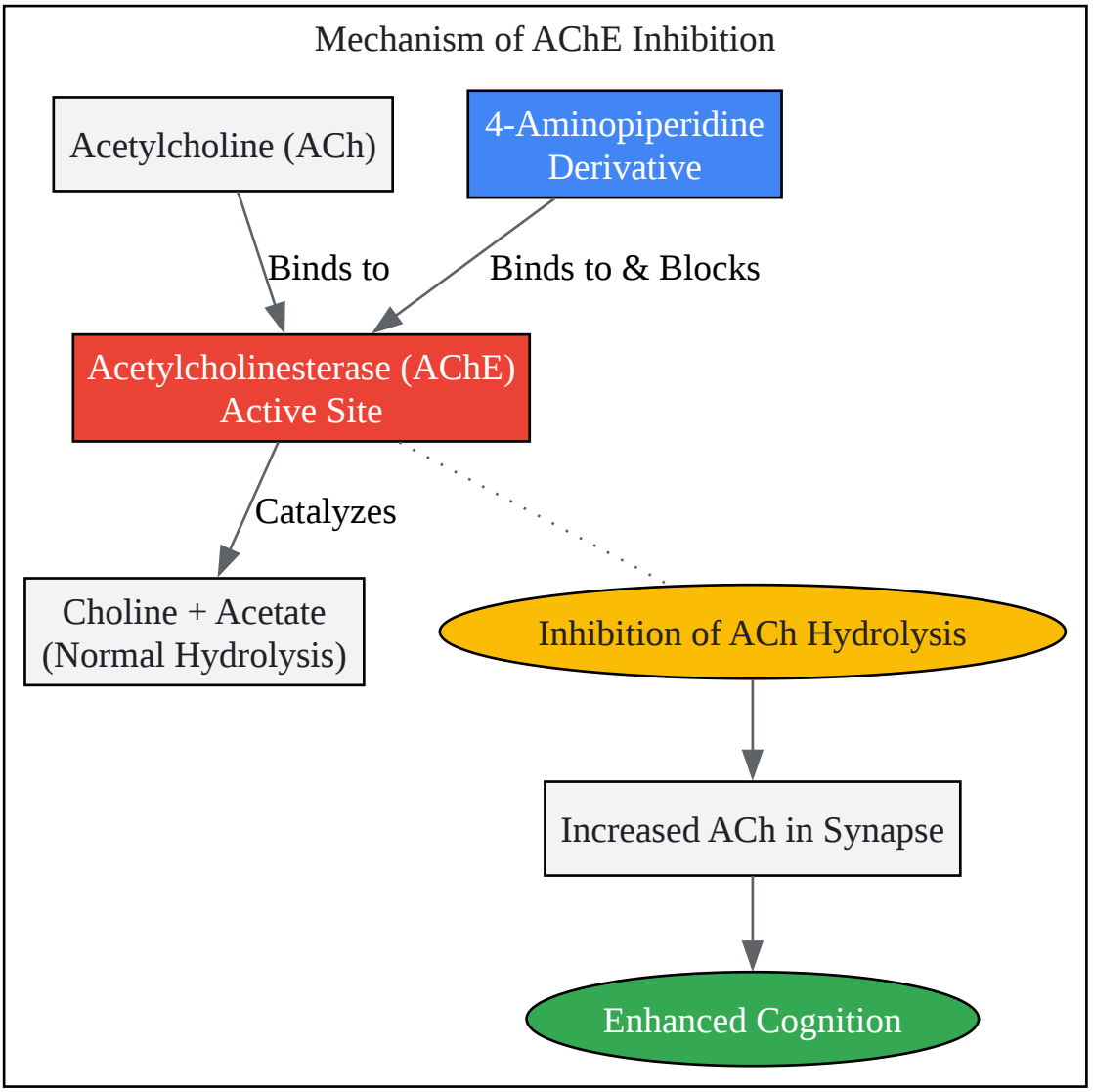
- Colorimetric Reaction: Add 50 µL of DTNB solution and 25 µL of ATCI solution to initiate the reaction.
- Measurement: Measure the absorbance at 412 nm every 30 seconds for 5 minutes using a microplate reader. The rate of color change is proportional to enzyme activity.
- Calculation: Calculate the percentage of inhibition for each concentration of the test compound relative to a control without the inhibitor. Determine the IC_{50} value by plotting inhibition percentage against compound concentration.



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Caption: Mechanism of cognitive enhancement by AChE-inhibiting derivatives.

Anticancer Activity

The 4-aminopiperidine scaffold has been utilized to develop inhibitors for several cancer-related targets.

- SMYD3 Inhibition: The SMYD3 methyltransferase is a therapeutic target in several cancers. A 4-aminopiperidine derivative, EM127, was designed as a site-specific covalent inhibitor of SMYD3. This compound, bearing a 2-chloroethanoyl reactive group, selectively targets Cys186 in the substrate-binding pocket. In enzymatic assays, EM127 demonstrated a stronger inhibitory effect on SMYD3 than the reference inhibitor EPZ031686 and attenuated the proliferation of MDA-MB-231 breast cancer cells.[6]

- SMO/ERK Dual Inhibition: The Hedgehog (Hh) and ERK signaling pathways are implicated in cancer progression and drug resistance. A series of 4-aminopiperidine derivatives were designed as dual inhibitors of Smoothened (SMO) in the Hh pathway and ERK. Compound I-13 showed strong inhibitory activities against both targets and exhibited significant cytotoxicity against human cholangiocarcinoma cells that overexpress both pathways.[7]

Antifungal Activity

Inspired by known antifungals like fenpropimorph, researchers developed a library of 4-aminopiperidine derivatives.[8] These compounds were found to target ergosterol biosynthesis, a critical pathway for fungal cell membrane integrity. The mechanism of action is believed to involve the inhibition of sterol C14-reductase and sterol C8-isomerase. Two compounds, 1-benzyl-N-dodecylpiperidin-4-amine and N-dodecyl-1-phenethylpiperidin-4-amine, were identified as promising candidates with potent in vitro activity against clinically relevant Candida spp. and Aspergillus spp. isolates.[8]

Anti-HIV Activity

4-Substituted-4-aminopiperidine derivatives have been synthesized as key building blocks for piperazine-based CCR5 antagonists.[3] The CCR5 receptor is a co-receptor used by HIV-1 to enter host cells. By blocking this receptor, these compounds act as potent HIV-1 entry inhibitors. This approach led to the efficient synthesis of Sch-350634, a potent and bioavailable CCR5 antagonist.[3]

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Pain and Neuropathic Pain Management

Derivatives of 4-aminopiperidine have been developed as N-type calcium channel blockers.[9] These channels play a crucial role in neurotransmission in pain pathways. By blocking them, these compounds can produce significant antinociceptive effects. In a study, several compounds with a 4-aminopiperidine scaffold were synthesized and tested. Two compounds, 3 and 18, showed potent action on pain and neuropathic pain in animal models, confirming their antagonism of N-type calcium channels.[9]

Structure-Activity Relationship (SAR) Insights

Across the various biological activities, certain structural patterns emerge:

- Substituents on Piperidine Nitrogen (N1): This position is critical for modulating activity and selectivity. For antifungal agents, a benzyl or phenethyl group at N1 was found to be favorable.[8] For N-type calcium channel blockers, larger alkyl or acyl moieties containing structural motifs of drugs like verapamil were effective.[9]

- Substituents on Amino Group (N4): The nature of the substituent on the 4-amino group is key to target interaction. In the case of AChE inhibitors, a semicarbazone moiety proved effective.[5] For SMYD3 inhibitors, the addition of a reactive "warhead" like a 2-chloroethanoyl group enabled covalent binding.[6]

- Substituents on the Piperidine Ring: Adding substituents to the piperidine ring itself, such as a methyl group at the 3-position, can introduce stereochemical constraints that influence binding and activity.[10]

Conclusion

The **4-Cbz-aminopiperidine** scaffold and its derivatives represent a highly versatile and valuable class of compounds in drug discovery. The ability to easily modify multiple positions on the molecule has led to the development of potent and selective agents targeting a wide array of biological entities, including enzymes, receptors, and ion channels. The research highlighted in this guide demonstrates the successful application of this scaffold in developing lead compounds for neurodegenerative diseases, cancer, infectious diseases, and pain management. Future work will likely focus on further optimizing the pharmacokinetic and pharmacodynamic properties of these derivatives to advance them into clinical development.

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